

# N1-Methoxymethyl Picrinine: A Technical Review of the Literature

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## Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

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## Introduction

**N1-Methoxymethyl picrinine** is a monoterpenoid indole alkaloid that has been isolated from the leaves of *Alstonia scholaris*, a plant with a rich history in traditional medicine across Asia and Africa.<sup>[1]</sup> This technical guide provides a comprehensive review of the available scientific literature on **N1-Methoxymethyl picrinine**, focusing on its isolation, structural elucidation, and physicochemical properties. At present, there is a notable absence of published data regarding the specific biological activities and associated signaling pathways of this compound. Research has, however, been conducted on the broader extracts of *Alstonia scholaris* and the related parent compound, picrinine, which have demonstrated various pharmacological effects, including anti-inflammatory, antitussive, and antiasthmatic properties.<sup>[1]</sup>

## Chemical and Physical Properties

**N1-Methoxymethyl picrinine** is a derivative of picrinine, characterized by the presence of a methoxymethyl group at the N1 position of the indole nucleus.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>26</sub> N <sub>2</sub> O <sub>4</sub>	Real-Gene Labs
Molecular Weight	382.5 g/mol	Real-Gene Labs

## Isolation and Structural Elucidation

The isolation and structural determination of **N1-Methoxymethyl picrinine** were first reported by Wang et al. in 2009 from the leaves of *Alstonia scholaris*.<sup>[2]</sup>

## Experimental Protocols

### Extraction and Isolation:

The detailed protocol for the extraction and isolation of **N1-Methoxymethyl picrinine**, as described by Wang et al. (2009), is as follows:

- **Plant Material:** The leaves of *Alstonia scholaris* were collected and dried.
- **Extraction:** The dried leaves were subjected to extraction with a hydroalcoholic solution.
- **Fractionation:** The resulting extract was then partitioned and subjected to repeated column chromatography over silica gel.
- **Purification:** Final purification was achieved through preparative thin-layer chromatography (pTLC) to yield pure **N1-Methoxymethyl picrinine**.

### Structural Elucidation:

The structure of **N1-Methoxymethyl picrinine** was elucidated using a combination of spectroscopic techniques. The following data was reported by Wang et al. (2009):

- **Mass Spectrometry (MS):** High-resolution mass spectrometry was used to determine the exact molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR, <sup>13</sup>C NMR, and 2D NMR (COSY, HMQC, HMBC) experiments were conducted to establish the connectivity of protons and carbons and to elucidate the overall structure of the molecule.
- **Infrared (IR) Spectroscopy:** IR spectroscopy was used to identify the functional groups present in the molecule.

- Ultraviolet (UV) Spectroscopy: UV spectroscopy provided information about the chromophoric system of the alkaloid.

## Spectroscopic Data

The following table summarizes the key spectroscopic data for **N1-Methoxymethyl picrinine** as reported by Wang et al. (2009).

Spectroscopic Technique	Key Data
$^1\text{H}$ NMR ( $\text{CDCl}_3$ , 400 MHz)	Data not available in the searched literature.
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ , 100 MHz)	Data not available in the searched literature.
High-Resolution Mass Spec	Data not available in the searched literature.
IR (KBr) $\nu_{\text{max}}$ $\text{cm}^{-1}$	Data not available in the searched literature.
UV (MeOH) $\lambda_{\text{max}}$ (log $\epsilon$ ) nm	Data not available in the searched literature.

## Biological Activity

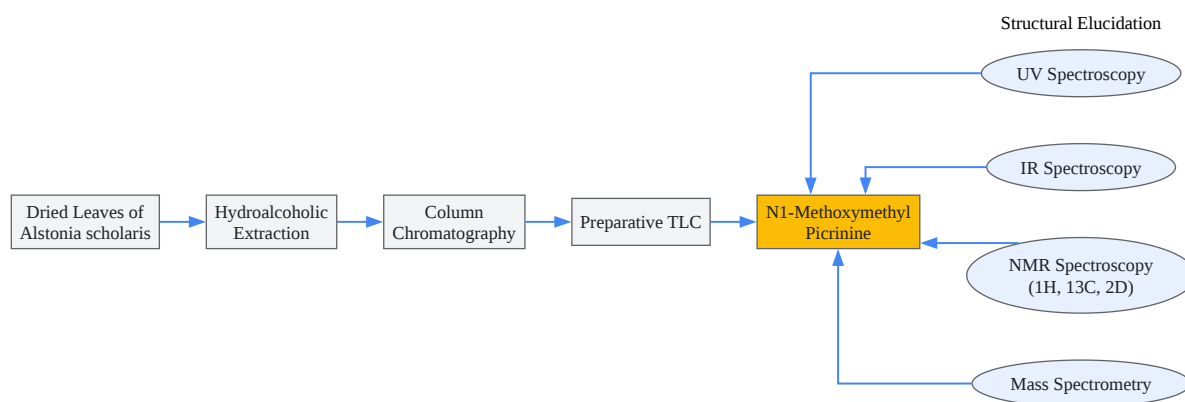
As of the date of this review, there is no specific information available in the published scientific literature regarding the biological activity or pharmacological properties of **N1-Methoxymethyl picrinine**. The parent compound, picrinine, has been reported to possess anti-inflammatory, antitussive, and antiasthmatic properties. Furthermore, the total alkaloid extracts from *Alstonia scholaris* have been shown to have a wide range of biological effects. However, it remains to be determined whether **N1-Methoxymethyl picrinine** contributes to these activities.

## Signaling Pathways

There is currently no information available in the scientific literature describing any signaling pathways that may be modulated by **N1-Methoxymethyl picrinine**.

## Experimental Workflows

The general workflow for the isolation and characterization of **N1-Methoxymethyl picrinine** can be visualized as follows:



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Caption: General workflow for the isolation and structural elucidation of **N1-Methoxymethyl picrinine**.

## Conclusion and Future Directions

**N1-Methoxymethyl picrinine** is a structurally characterized indole alkaloid from *Alstonia scholaris*. While its isolation and chemical structure have been established, a significant gap exists in the understanding of its biological properties. Future research should focus on the following areas:

- **Pharmacological Screening:** A comprehensive screening of **N1-Methoxymethyl picrinine** for various biological activities, including but not limited to anti-inflammatory, antimicrobial, and cytotoxic effects, is warranted.

- Mechanism of Action Studies: Should any significant biological activity be identified, further studies to elucidate the underlying mechanism of action and identify potential molecular targets and signaling pathways will be crucial.
- Synthetic Approaches: The development of a total synthesis for **N1-Methoxymethyl picrinine** would provide a renewable source of the compound for further biological evaluation and potential lead optimization studies.

This technical guide summarizes the current state of knowledge on **N1-Methoxymethyl picrinine** and highlights the need for further research to explore its therapeutic potential.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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